

molecular weight and formula of 1-Methyl-2-phenylindole

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Compound of Interest

Compound Name: 1-Methyl-2-phenylindole

Cat. No.: B182965

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Technical Data Sheet: 1-Methyl-2-phenylindole

Audience: Researchers, scientists, and drug development professionals.

Chemical Identity and Properties

1-Methyl-2-phenylindole is an indole derivative characterized by a methyl group substitution on the indole nitrogen and a phenyl group at the 2-position.^[1] It is recognized for its utility as a chromogenic agent in various biochemical assays, particularly in the detection of lipid peroxidation.^[1]

Core Data Summary

The fundamental chemical properties of **1-Methyl-2-phenylindole** are summarized below. This data is essential for experimental design, stoichiometric calculations, and analytical characterization.

Identifier	Value	Source
Chemical Formula	C ₁₅ H ₁₃ N	^{[1][2][3][4]}
Molecular Weight	207.27 g/mol	^{[1][3][4][5]}
CAS Number	3558-24-5	^{[1][2][3]}

Methodologies for Structural and Molecular Weight Determination

While the molecular weight and formula for a well-established compound like **1-Methyl-2-phenylindole** are readily available in chemical literature, the principles of their initial determination are rooted in fundamental analytical techniques. The data presented in this guide is confirmed through methods including, but not limited to, mass spectrometry and elemental analysis.

- **Mass Spectrometry (MS):** This technique is paramount for determining the molecular weight of a compound. In a typical workflow, the analyte (**1-Methyl-2-phenylindole**) is ionized, and the resulting ions are separated based on their mass-to-charge ratio (m/z). The peak corresponding to the intact molecular ion directly provides the molecular weight. High-resolution mass spectrometry (HRMS) can further provide the exact mass, which helps in confirming the elemental composition.
- **Elemental Analysis:** This method determines the percentage composition of individual elements (Carbon, Hydrogen, Nitrogen) in the compound. The experimentally determined percentages are compared against the theoretical percentages calculated from the proposed chemical formula ($C_{15}H_{13}N$), serving as a confirmation of the formula's accuracy.

Visualization of Chemical Composition

The following diagram illustrates the logical relationship between the compound's constituent elements and its resulting molecular formula and weight.

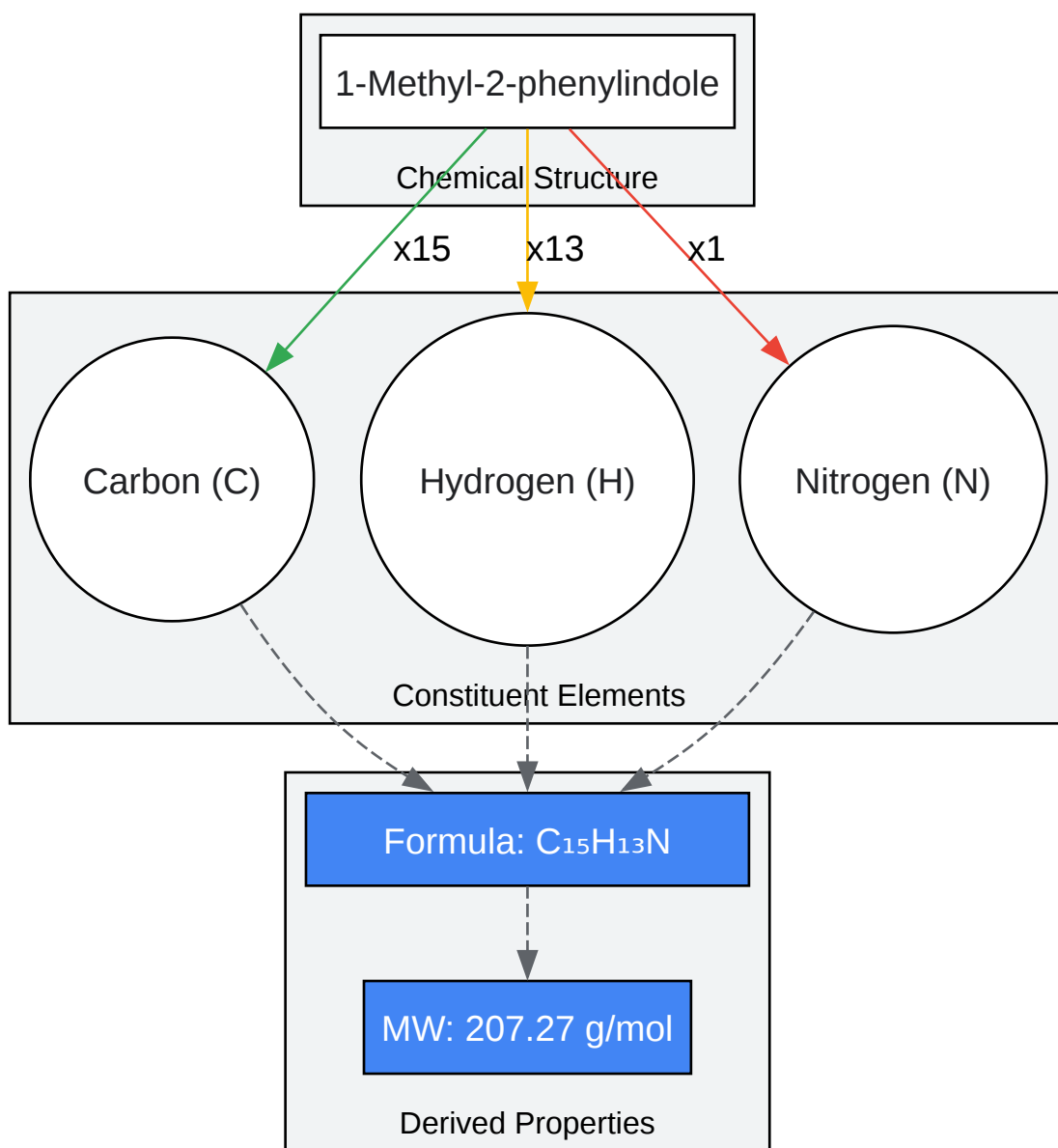


Figure 1: Derivation of Molecular Properties

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Figure 1: Derivation of Molecular Properties

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